

A Comprehensive Technical Guide to 2-Methylhexadecanoic Acid: Structure, Metabolism, and Analysis

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Compound of Interest

Compound Name: 2-Methylhexadecanoic acid

CAS No.: 27147-71-3

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Methylhexadecanoic acid, a methyl-branched long-chain saturated fatty acid, represents a molecule of growing interest in the fields of biochemistry and drug development. Structurally distinct from its linear counterpart, palmitic acid, the presence of a methyl group at the alpha-carbon (C2) introduces a chiral center, resulting in (R)- and (S)-enantiomers whose distinct biological roles are an active area of investigation. This technical guide provides an in-depth exploration of the structure of **2-methylhexadecanoic acid**, its physicochemical properties, natural occurrence, and metabolic pathways. Furthermore, it details authoritative analytical methodologies for its extraction, identification, and quantification in biological matrices, and discusses its emerging significance as a potential biomarker and its relevance in the context of drug discovery and development.

Core Chemical Structure and Physicochemical Properties

2-Methylhexadecanoic acid, also known as 2-methylpalmitic acid, is a saturated fatty acid with the molecular formula $C_{17}H_{34}O_2$.^[1] Its fundamental structure consists of a 16-carbon hexadecanoic acid (palmitic acid) backbone with a methyl group substituted at the second carbon position (the α -carbon).^{[1][2]} This substitution creates a chiral center, a critical feature influencing its interaction with stereospecific enzymes and receptors.

Stereoisomerism

The tetrahedral carbon at the C2 position gives rise to two enantiomers: (R)-**2-methylhexadecanoic acid** and (S)-**2-methylhexadecanoic acid**. The specific stereochemistry can dictate the molecule's metabolic fate and biological activity. While many commercial sources provide a racemic mixture, stereospecific synthesis methods are crucial for investigating the distinct properties of each enantiomer.^[3]

Caption: General structure of **2-Methylhexadecanoic acid**, highlighting the chiral center.

Physicochemical Data

A summary of key computed and experimental properties is essential for experimental design, including solvent selection for extraction and chromatographic conditions for analysis.

Property	Value	Source
Molecular Formula	$C_{17}H_{34}O_2$	PubChem ^[1]
IUPAC Name	2-methylhexadecanoic acid	PubChem ^[1]
Molecular Weight	270.45 g/mol	PubChem ^[1]
CAS Number	27147-71-3	PubChem ^[1]
Boiling Point (est.)	386.1 °C at 760 mm Hg	The Good Scents Company ^[4]
Water Solubility (est.)	0.02248 mg/L at 25 °C	The Good Scents Company ^[4]
XLogP3	7.8	PubChem ^[1]

Biochemical Significance and Metabolism

Branched-chain fatty acids (BCFAs) like **2-methylhexadecanoic acid** are integral components of various organisms and are involved in numerous metabolic processes.^[5] While not considered a primary human metabolite, it has been identified in human blood and is classified as part of the human exposome, indicating its origins from external or environmental sources.^[6]

Natural Occurrence

2-Methylhexadecanoic acid has been reported in various natural sources, including marine sponges like *Chondrosia reniformis* and bacteria.^{[1][7]} Its presence in the human diet can arise from dairy products and ruminant fats, where it is produced by microbial fermentation in the gut.

Metabolic Pathways

Unlike straight-chain fatty acids, the methyl group at the α -carbon blocks direct β -oxidation. Therefore, its catabolism requires an initial α -oxidation step. This process, occurring in peroxisomes, involves the removal of the carboxyl carbon to produce pristanic acid, which can then be further degraded via peroxisomal β -oxidation.^[4]

The metabolism of BCFAs is complex and can intersect with branched-chain amino acid (BCAA) catabolism.^{[8][9]} Dysregulation in BCAA and BCFA metabolism has been linked to metabolic diseases such as obesity and type 2 diabetes, making these pathways relevant for drug development.^{[5][10]}

Analytical Methodologies for Quantification

Accurate quantification of **2-methylhexadecanoic acid** in biological matrices such as plasma, serum, or tissue is critical for its study as a biomarker. The primary methods employed are mass spectrometry-based, typically coupled with gas or liquid chromatography.^[11]

Comparison of Analytical Platforms

Feature	Gas Chromatography-Mass Spectrometry (GC-MS)	Liquid Chromatography-Tandem MS (LC-MS/MS)
Principle	Separation of volatile compounds followed by mass-based detection. [11]	Separation of compounds in liquid phase followed by mass-based detection. [11] [12]
Derivatization	Required. To increase volatility (e.g., silylation or esterification). [11]	Not generally required, simplifying sample preparation. [11]
Sensitivity	Good, can achieve low detection limits. [11]	Excellent, often provides higher sensitivity than GC-MS. [11]
Selectivity	High, especially with high-resolution mass analyzers. [11]	Very high, particularly with Multiple Reaction Monitoring (MRM) mode. [11]
Matrix Effects	Generally less susceptible to ion suppression/enhancement. [11]	Can be a significant issue requiring careful method development. [12]

Detailed Protocol: GC-MS Analysis of 2-Methylhexadecanoic Acid in Plasma

This protocol provides a validated workflow for the extraction and derivatization of fatty acids from a plasma matrix for subsequent GC-MS analysis.

Causality Statement: The choice of a Folch extraction is based on its proven efficacy in partitioning lipids from aqueous biological samples into an organic phase. Derivatization to a methyl ester (FAME) is a mandatory step for GC analysis, as it converts the non-volatile carboxylic acid into a volatile compound suitable for gas-phase separation.

Protocol:

- Sample Preparation & Internal Standard Spiking:

- Thaw 100 μ L of plasma on ice.
- Add 10 μ L of an internal standard solution (e.g., heptadecanoic acid, C17:0, at 1 mg/mL in methanol) to account for extraction variability.
- Lipid Extraction (Folch Method):
 - Add 2 mL of a 2:1 (v/v) chloroform:methanol solution to the plasma sample.
 - Vortex vigorously for 2 minutes to ensure thorough mixing and protein denaturation.
 - Add 400 μ L of 0.9% NaCl solution to facilitate phase separation.
 - Vortex for another 30 seconds.
 - Centrifuge at 2,000 x g for 10 minutes at 4°C to separate the layers.
 - Carefully aspirate the lower organic phase (containing lipids) using a glass Pasteur pipette and transfer to a clean glass tube.
- Solvent Evaporation:
 - Dry the extracted lipids under a gentle stream of nitrogen gas at 37°C.
- Derivatization to Fatty Acid Methyl Esters (FAMES):
 - To the dried lipid extract, add 1 mL of 2% (v/v) sulfuric acid in methanol.
 - Seal the tube tightly with a Teflon-lined cap.
 - Heat at 80°C for 1 hour in a heating block or water bath.
 - Cool the tube to room temperature.
- FAME Extraction:
 - Add 1 mL of hexane and 0.5 mL of water to the tube.
 - Vortex for 1 minute.

- Centrifuge at 1,000 x g for 5 minutes.
- Transfer the upper hexane layer (containing FAMES) to a GC vial for analysis.
- GC-MS Analysis:
 - Column: A non-polar column such as a DB-5ms or HP-5ms is recommended.
 - Injection: 1 μ L splitless injection.
 - Oven Program: Start at 100°C, ramp to 300°C at 10°C/min, hold for 10 minutes.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Detection: Scan mode for identification or Selected Ion Monitoring (SIM) for targeted quantification. The methyl ester of **2-methylhexadecanoic acid** will have a molecular ion at m/z 284.5.[13][14]



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Caption: Standard workflow for the GC-MS analysis of fatty acids from plasma.

Relevance in Drug Discovery and Development

The unique structure and metabolism of **2-methylhexadecanoic acid** make it and its related pathways relevant to drug development for several reasons.

- Biomarker Discovery: Altered levels of BCFAs have been associated with metabolic disorders.[15][16] As analytical methods improve, **2-methylhexadecanoic acid** could emerge as a specific biomarker for diseases related to peroxisomal function or BCAA metabolism.

- Targeting Metabolic Pathways: Given the link between BCAA/BCFA metabolism and conditions like insulin resistance, enzymes involved in the α - and β -oxidation of these fatty acids could represent novel therapeutic targets.[10]
- The "Magic Methyl" Effect: In medicinal chemistry, the addition of a methyl group can profoundly alter a molecule's pharmacokinetic and pharmacodynamic properties—a phenomenon often called the "magic methyl" effect.[17] Studying how the α -methyl group of **2-methylhexadecanoic acid** influences its absorption, distribution, metabolism, and excretion (ADME) can provide valuable insights for designing drug candidates with improved metabolic stability and conformational rigidity.[17][18]

Conclusion

2-Methylhexadecanoic acid is more than just a methylated version of palmitic acid. Its α -methyl group introduces critical structural and chemical properties, including chirality and a distinct metabolic pathway that is intrinsically linked to peroxisomal function and branched-chain amino acid catabolism. For researchers in lipidomics and drug development, understanding its structure is fundamental to developing robust analytical methods for its detection and to exploring its potential as a disease biomarker or a structural motif for therapeutic design. Future research, particularly focused on the stereospecific synthesis and biological evaluation of its (R)- and (S)-enantiomers, will be crucial to fully elucidating its role in health and disease.

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